

An In-depth Technical Guide to the Physical Properties of 2-Methylcyclopentanone

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Compound of Interest

Compound Name: 2-Methylcyclopentanone

CAS No.: 28631-88-1

Cat. No.: B7771160

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This guide provides a comprehensive overview of the core physical properties of **2-Methylcyclopentanone** (CAS No. 1120-72-5), tailored for researchers, scientists, and professionals in drug development. Beyond a simple tabulation of data, this document delves into the experimental methodologies for determining these properties, the underlying scientific principles, and practical insights for handling and application.

Section 1: Structural and Fundamental Properties

2-Methylcyclopentanone is a cyclic ketone with a methyl group at the alpha-position to the carbonyl group.^[1] This structure dictates its physical and chemical behavior.

Molecular Identity

A clear understanding of the molecular identity is the foundation for all physical property analysis.

Identifier	Value	Source
IUPAC Name	2-methylcyclopentan-1-one	[2]
Synonyms	α -Methylcyclopentanone	[2][3]
CAS Number	1120-72-5	[2][3][4]
Molecular Formula	C ₆ H ₁₀ O	[2]
Molecular Weight	98.14 g/mol	[2][3]
SMILES	CC1CCCC1=O	[2][5]
InChIKey	ZIXLDMFVRPABBX- UHFFFAOYSA-N	[5]

Core Physical Properties at a Glance

The following table summarizes the key physical properties of **2-Methylcyclopentanone**, providing a rapid reference for laboratory applications.

Property	Value	Conditions	Source(s)
Appearance	Clear, colorless to very slightly yellow liquid	Ambient	[6]
Melting Point	-75 °C	-	[3]
Boiling Point	139 °C	at 760 mmHg (lit.)	[3][4]
Density	0.917 g/mL	at 25 °C (lit.)	[3][4]
Refractive Index (n _D)	1.435	at 20 °C (lit.)	[3][4]
Flash Point	26 °C	closed cup	[4]
Vapor Pressure	5.8 mmHg	at 25 °C (est.)	[7]
Solubility	Soluble in water and common organic solvents	-	[6][7]

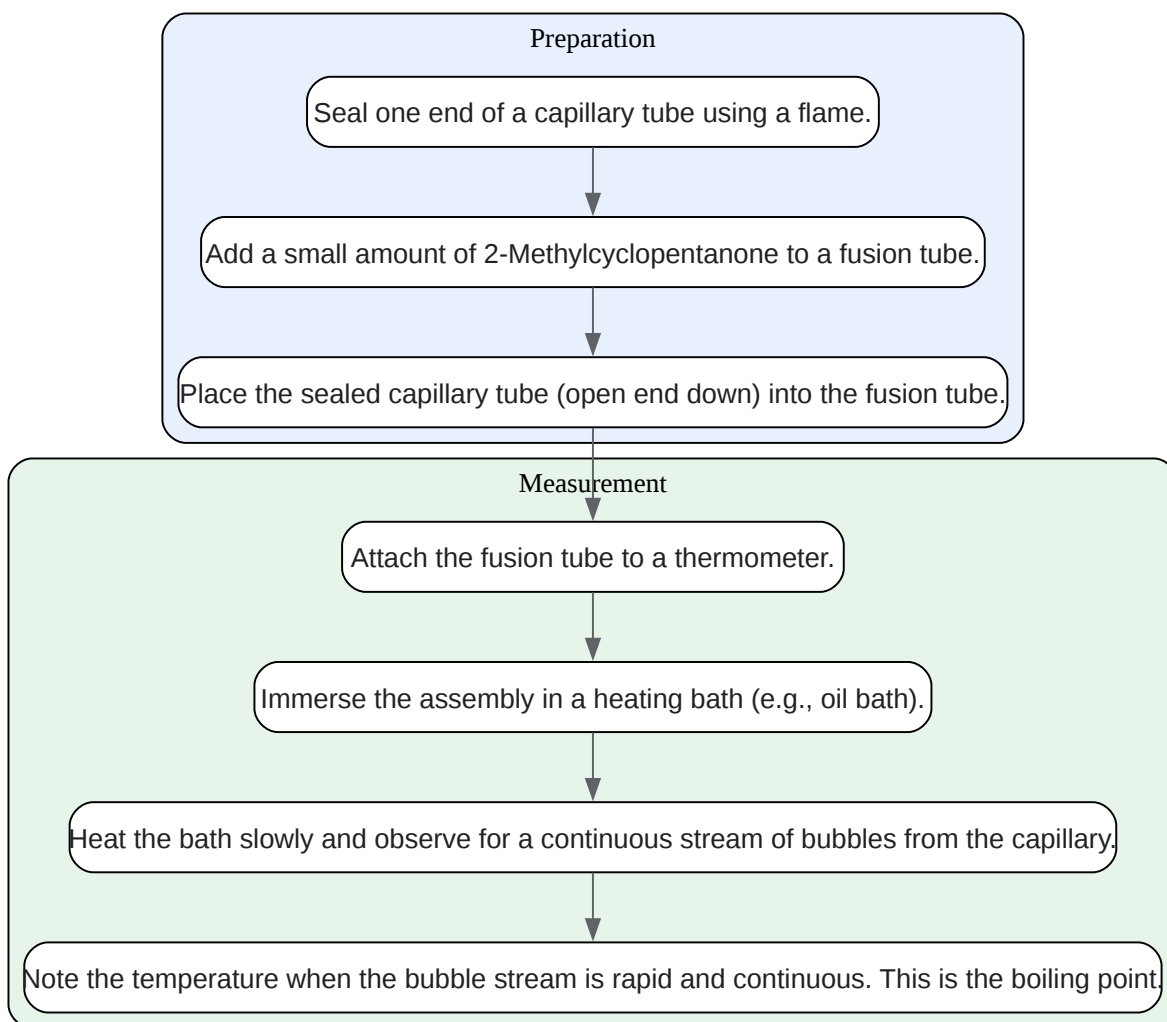
Section 2: Experimental Determination of Physical Properties

The trustworthiness of physical property data hinges on robust and reproducible experimental methods. This section outlines the principles and step-by-step protocols for determining key physical properties of **2-Methylcyclopentanone**.

Boiling Point Determination

Expertise & Experience: The boiling point is a critical parameter for purification by distillation and for assessing the volatility of a compound. The capillary method is a common and reliable technique for determining the boiling point of small quantities of liquid. The principle relies on the definition of boiling point: the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Experimental Workflow: Capillary Method



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Caption: Workflow for Boiling Point Determination by the Capillary Method.

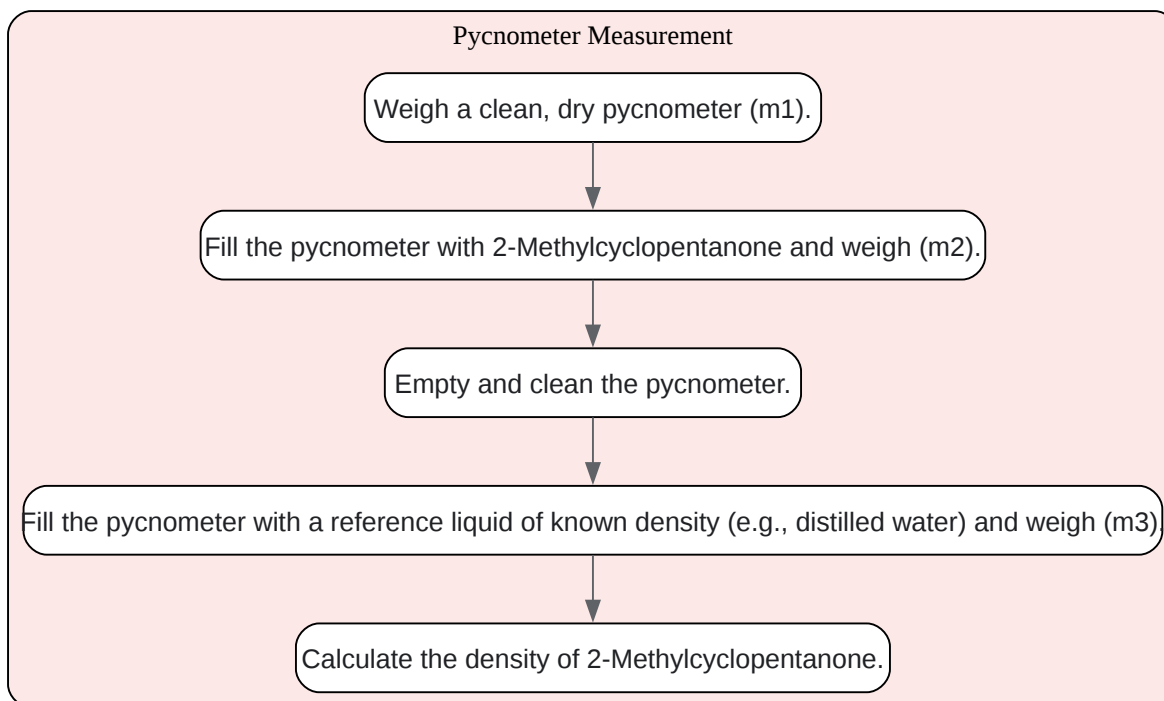
Step-by-Step Protocol:

- Preparation:
 - Take a capillary tube and seal one end by rotating it in the flame of a Bunsen burner.
 - Add 2-3 mL of **2-Methylcyclopentanone** to a small test tube (fusion tube).
 - Place the sealed capillary tube, open end down, into the fusion tube containing the sample.
- Assembly:
 - Attach the fusion tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
 - Suspend the assembly in a heating bath (e.g., paraffin oil or a heating block).
- Measurement:
 - Heat the bath gently with constant stirring.
 - Observe the capillary tube. As the temperature rises, air will escape from the capillary.
 - When a rapid and continuous stream of bubbles emerges from the capillary, the vapor pressure of the liquid is equal to the atmospheric pressure. Record this temperature as the boiling point.^{[8][9]}
- Validation:
 - Allow the apparatus to cool slightly. The temperature at which the liquid re-enters the capillary tube should be close to the observed boiling point.

Density Measurement

Expertise & Experience: Density is a fundamental property that relates a substance's mass to its volume. It is often used to assess purity and for mass-to-volume conversions in experimental setups. The pycnometer method is a highly accurate technique for determining the density of liquids.

Experimental Workflow: Pycnometer Method



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Caption: Workflow for Density Determination using a Pycnometer.

Step-by-Step Protocol:

- Initial Measurement:
 - Thoroughly clean and dry a pycnometer of a known volume.
 - Weigh the empty pycnometer on an analytical balance (mass m_1).
- Sample Measurement:

- Fill the pycnometer with **2-Methylcyclopentanone**, ensuring no air bubbles are present.
- Insert the stopper and allow any excess liquid to overflow.
- Carefully dry the outside of the pycnometer and weigh it (mass m_2).
- Reference Measurement:
 - Empty and clean the pycnometer.
 - Fill it with a reference liquid of a precisely known density at the same temperature, typically distilled water (density ρ_{water}).
 - Weigh the pycnometer filled with the reference liquid (mass m_3).
- Calculation:
 - The density of **2-Methylcyclopentanone** (ρ_{sample}) is calculated using the formula:
$$\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{water}}$$

Trustworthiness: This method is self-validating as it relies on a ratio of masses and the well-established density of a reference standard (water). The accuracy is primarily dependent on the precision of the analytical balance and temperature control.

Refractive Index Measurement

Expertise & Experience: The refractive index is a measure of how much light bends, or refracts, when it passes through a substance. It is a highly sensitive physical property that is characteristic of a pure compound and is useful for identification and purity assessment. An Abbe refractometer is the standard instrument for this measurement.

Step-by-Step Protocol:

- Calibration:
 - Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).

- Sample Application:
 - Place a few drops of **2-Methylcyclopentanone** onto the prism of the refractometer.
- Measurement:
 - Close the prism and allow the sample to equilibrate to the instrument's temperature (typically 20 °C).
 - Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Reading:
 - Read the refractive index value from the instrument's scale.
- Cleaning:
 - Thoroughly clean the prism with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue after each measurement.

Section 3: Spectroscopic Characterization

Spectroscopic data provides a unique fingerprint of a molecule, confirming its structure and identifying functional groups.

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Experience: FTIR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The absorption of infrared radiation at specific frequencies corresponds to the vibrations of specific chemical bonds. For **2-Methylcyclopentanone**, the most prominent feature will be the strong absorption due to the carbonyl (C=O) group.

Expected FTIR Absorptions for **2-Methylcyclopentanone**:

Wavenumber (cm ⁻¹)	Bond	Vibration Type	Intensity
~1740	C=O	Stretch	Strong
2850-2960	C-H (alkane)	Stretch	Medium-Strong
~1465	CH ₂	Bend	Medium
~1375	CH ₃	Bend	Medium

A study involving in situ FTIR measurements of **2-Methylcyclopentanone** vapor noted the characteristic vibrational modes of the molecule.[\[10\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule. ¹H NMR gives information about the number of different types of protons and their neighboring protons, while ¹³C NMR provides information about the different types of carbon atoms.

¹H NMR Spectral Data:

- ¹H NMR (400 MHz, CDCl₃): Chemical shifts (ppm) have been reported at approximately 2.29, 2.25, 2.11, 2.007, 1.803, 1.495, and 1.091.[\[5\]](#) The complex splitting patterns in the region of 1.5-2.3 ppm are due to the diastereotopic methylene protons of the cyclopentanone ring and the methine proton, all of which are coupled to each other. The doublet at around 1.09 ppm corresponds to the methyl group protons, split by the adjacent methine proton.

¹³C NMR Spectral Data:

- The ¹³C NMR spectrum will show six distinct signals corresponding to the six carbon atoms in the molecule. The carbonyl carbon will appear significantly downfield (around 220 ppm). The other signals will be in the aliphatic region, with the carbon bearing the methyl group and the methyl carbon itself being identifiable.

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. In electron ionization (EI) mass spectrometry, the molecule is fragmented, and the mass-to-charge ratio (m/z) of the fragments is detected.

Expected Fragmentation Pattern:

- **Molecular Ion (M^+):** A peak at $m/z = 98$, corresponding to the molecular weight of **2-Methylcyclopentanone**.
- **Major Fragments:** Common fragmentation pathways for cyclic ketones include alpha-cleavage (cleavage of the bond adjacent to the carbonyl group) and McLafferty rearrangement. Expected fragments would include the loss of the methyl group ($M-15$, $m/z = 83$) and the loss of an ethyl group ($M-29$, $m/z = 69$) through ring opening and subsequent fragmentation. A prominent peak is often observed at $m/z = 42$.^[5]

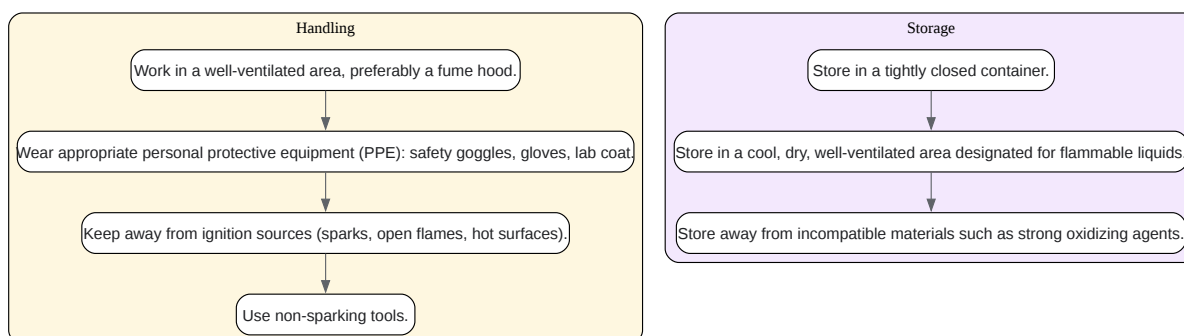
Section 4: Safety, Handling, and Storage

Expertise & Experience: As a flammable liquid, proper handling and storage of **2-Methylcyclopentanone** are paramount to ensure laboratory safety.

GHS Hazard Classification:

- **Flammable Liquid:** Category 3^[2]
- **Hazard Statement:** H226: Flammable liquid and vapor.^[2]

Handling and Storage Workflow



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Caption: Best Practices for Handling and Storage of **2-Methylcyclopentanone**.

Precautions:

- Engineering Controls: Use in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE): Wear safety glasses or goggles, chemical-resistant gloves, and a lab coat.
- Fire Safety: Keep away from heat, sparks, and open flames.[11] Store in a flammable liquid storage cabinet.[12] Have appropriate fire-extinguishing media (e.g., dry chemical, carbon dioxide, or alcohol-resistant foam) readily available.
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.[11]

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